

3,4-Dichlorobenzophenone: A Versatile Building Block in Organic Synthesis

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Compound of Interest

Compound Name: 3,4-Dichlorobenzophenone

Cat. No.: B123610

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Application Notes and Protocols for Researchers, Scientists, and Drug Development Professionals

Introduction

3,4-Dichlorobenzophenone is a chlorinated aromatic ketone that serves as a pivotal intermediate in the synthesis of a wide array of organic molecules. Its disubstituted phenyl ring and benzoyl group offer multiple reactive sites, making it a valuable precursor for the construction of complex molecular architectures, particularly in the pharmaceutical and materials science sectors. This document provides detailed application notes and experimental protocols for the use of **3,4-Dichlorobenzophenone** as a synthetic building block, with a primary focus on the synthesis of the antidepressant sertraline and its utility as a photoinitiator.

Physicochemical Properties

A summary of the key physicochemical properties of **3,4-Dichlorobenzophenone** is presented below for quick reference.

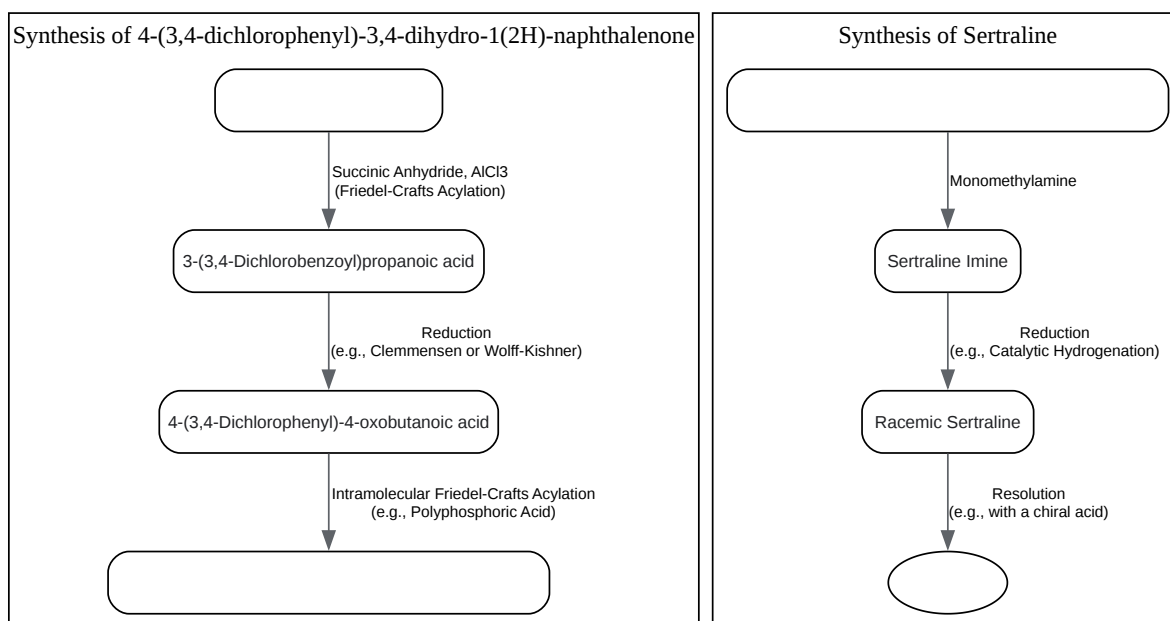
Property	Value
CAS Number	6284-79-3[1]
Molecular Formula	C ₁₃ H ₈ Cl ₂ O[1]
Molecular Weight	251.11 g/mol [1]
Appearance	White to off-white crystalline powder
Melting Point	100-103 °C
Boiling Point	~356 °C
Solubility	Soluble in organic solvents like ethanol, methanol, and acetone; slightly soluble in water.

Applications in Organic Synthesis

Synthesis of Sertraline: A Selective Serotonin Reuptake Inhibitor (SSRI)

3,4-Dichlorobenzophenone is a key precursor in the multi-step synthesis of Sertraline, a widely prescribed antidepressant. The synthesis involves the formation of a key intermediate, 4-(3,4-dichlorophenyl)-3,4-dihydro-1(2H)-naphthalenone.

Experimental Workflow:

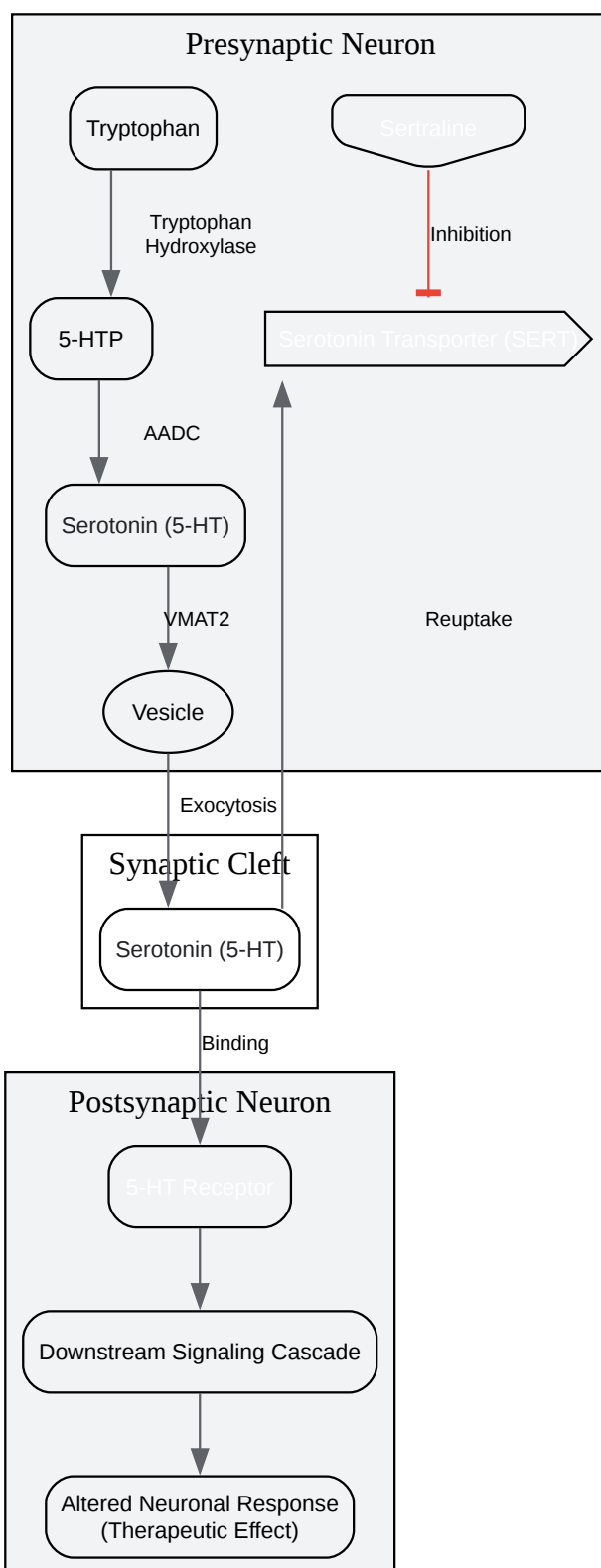


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Caption: Synthetic pathway from **3,4-Dichlorobenzophenone** to Sertraline.

Signaling Pathway of Sertraline (SSRI):

Sertraline functions by selectively inhibiting the reuptake of serotonin (5-HT) from the synaptic cleft, thereby increasing the concentration of serotonin available to bind to postsynaptic receptors. This modulation of serotonergic neurotransmission is believed to be the primary mechanism behind its antidepressant effects.



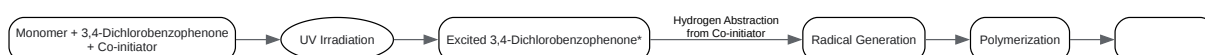
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Caption: Mechanism of action of Sertraline as an SSRI.

Photoinitiator in Polymer Chemistry

Benzophenone and its derivatives are well-known Type II photoinitiators. Upon absorption of UV radiation, they can initiate polymerization reactions, a property that is valuable in coatings, inks, and adhesives. **3,4-Dichlorobenzophenone** can also function as a photoinitiator, typically in the presence of a co-initiator (e.g., a tertiary amine).

Experimental Workflow for Photopolymerization:



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References

- 1. CN100427461C - Polymerisable benzophenone photoinitiator and its preparing method - Google Patents [patents.google.com]
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